

AkaLumine: A Technical Guide to Quantum Yield and Kinetic Properties

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Compound of Interest

Compound Name: **AkaLumine**

Cat. No.: **B14012995**

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Introduction

AkaLumine, and its hydrochloride salt, is a synthetic luciferin analogue that has emerged as a powerful tool in bioluminescence imaging, particularly for *in vivo* studies. Its distinct chemical structure confers advantageous properties over the traditional D-luciferin, most notably a significant red shift in its emission spectrum. This shift to the near-infrared (NIR) window minimizes tissue absorption and scattering of the emitted light, enabling highly sensitive detection of biological processes in deep tissues. This technical guide provides a comprehensive overview of the quantum yield and kinetic properties of **AkaLumine**, complete with detailed experimental protocols and visualizations to support researchers in its application.

Core Properties of AkaLumine

AkaLumine's chemical name is (4S)-2-[(1E,3E)-4-[4-(dimethylamino)phenyl]-1,3-butadien-1-yl]-4,5-dihydro-4-thiazolecarboxylic acid. It is often used as its hydrochloride salt (**AkaLumine-HCl**) to improve aqueous solubility.^{[1][2]}

Quantitative Data Summary

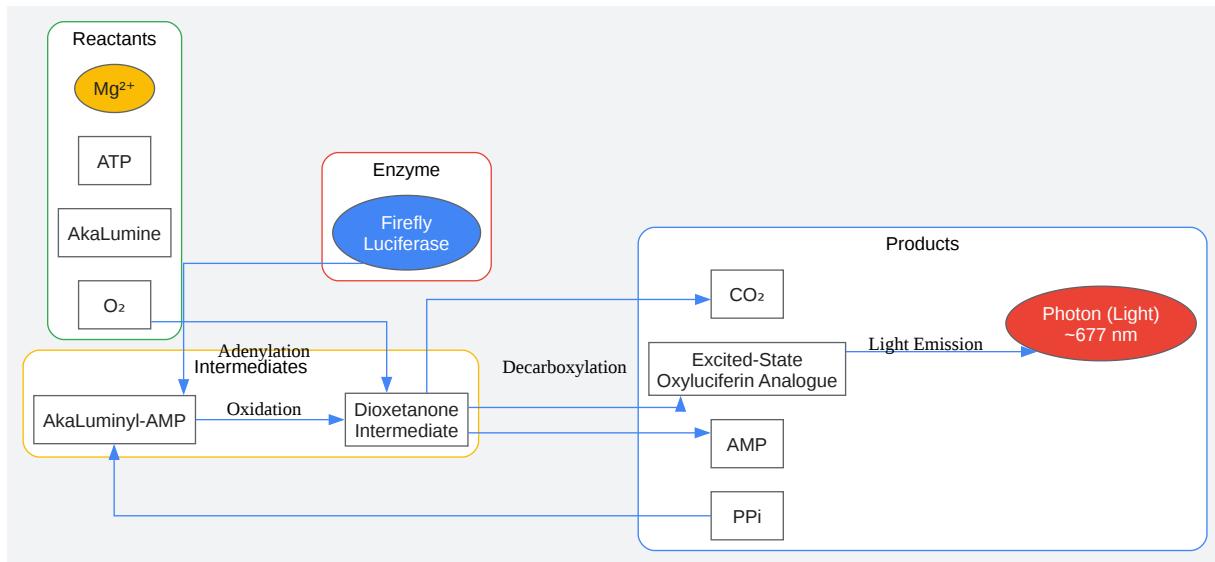
The following tables summarize the key quantitative parameters of **AkaLumine** in its reaction with firefly luciferase (FLuc).

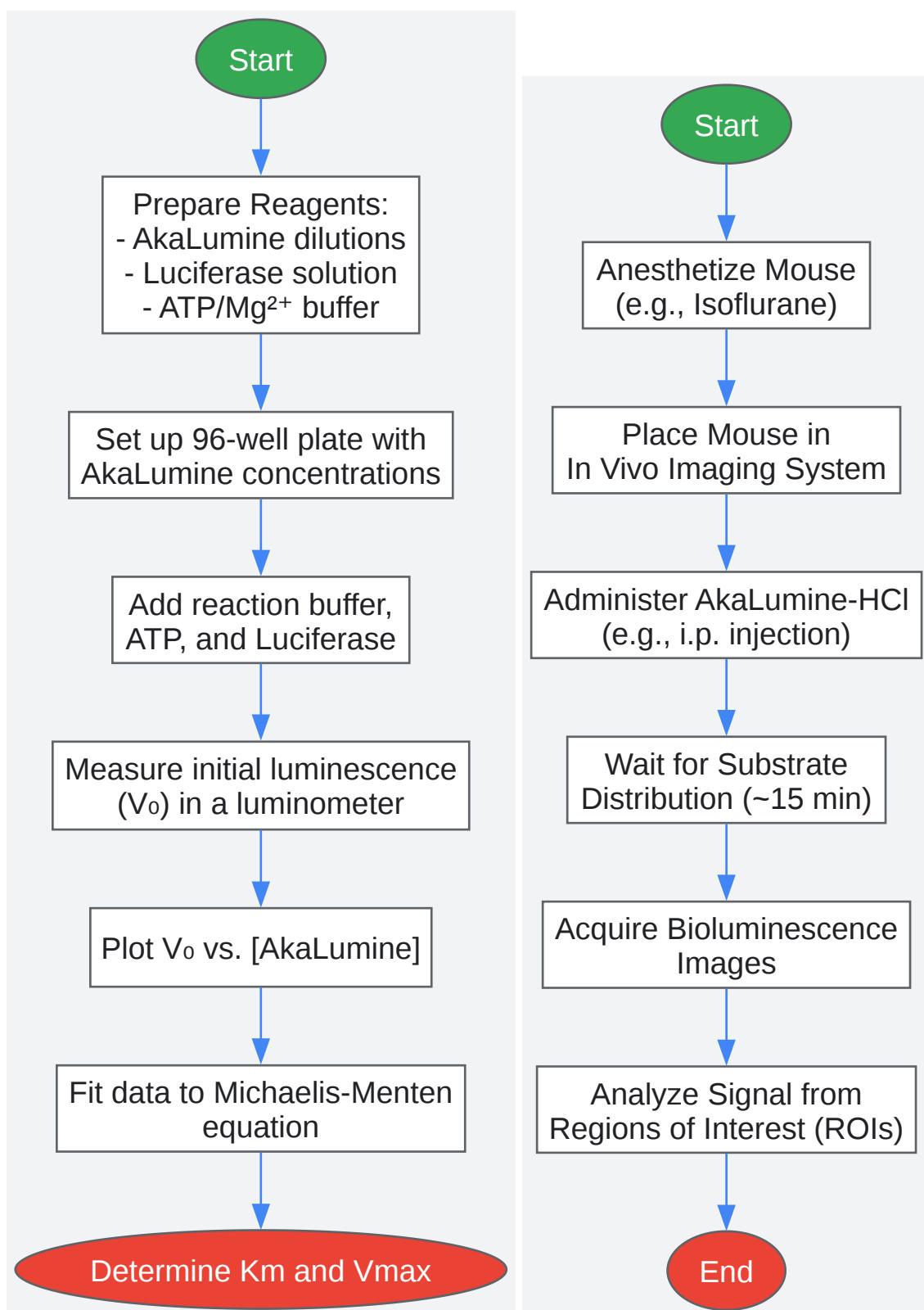
Property	Value	Notes
Chemical Formula	$C_{16}H_{18}N_2O_2S$	AkaLumine (free base)
Molecular Weight	302.39 g/mol	AkaLumine (free base)
CAS Number	1176235-08-7	AkaLumine (free base)
Chemical Formula	$C_{16}H_{19}ClN_2O_2S$	AkaLumine Hydrochloride
Molecular Weight	338.85 g/mol	AkaLumine Hydrochloride
CAS Number	2558205-28-8	AkaLumine Hydrochloride
Maximum Emission Wavelength (λ_{max})	~677 nm	In reaction with firefly luciferase. [1]
Quantum Yield (Φ)	0.040 ± 0.005	The ratio of photons emitted to molecules reacted. [3]
Michaelis Constant (K _m)	2.06 μ M	For recombinant firefly luciferase (FLuc).

Signaling Pathway: The Bioluminescence Reaction

The bioluminescence of **AkaLumine** is generated through an enzymatic reaction catalyzed by firefly luciferase. This process is analogous to the oxidation of D-luciferin. The reaction proceeds in two main steps:

- Adenylation: In the presence of adenosine triphosphate (ATP) and magnesium ions (Mg^{2+}), **AkaLumine** is adenylated by luciferase to form AkaLumaryl-AMP and pyrophosphate (PPi). [\[4\]](#)
- Oxidative Decarboxylation: The AkaLumaryl-AMP intermediate reacts with molecular oxygen (O_2) to form a transient, high-energy dioxetanone ring. This unstable intermediate then rapidly breaks down, releasing carbon dioxide (CO_2) and an excited-state oxyluciferin analogue. As the excited molecule returns to its ground state, it emits a photon of light in the near-infrared spectrum.



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